Application Notes and Protocols for MPE-HCl in Neurodegenerative Disease Models

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Compound of Interest

Compound Name:	*1-(Morpholin-2-yl)ethanone hydrochloride*
CAS No.:	*1228600-25-6*
Cat. No.:	*B1503255*

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Abstract

Neurodegenerative diseases such as Parkinson's Disease (PD) and Alzheimer's Disease (AD) present a significant challenge to modern medicine due to their complex pathology, which includes protein misfolding, neuroinflammation, and oxidative stress. The development of small molecules capable of crossing the blood-brain barrier and modulating these pathways is a critical goal in therapeutic research. The morpholine heterocycle is recognized as a privileged scaffold in central nervous system (CNS) drug discovery, valued for its ability to impart favorable pharmacokinetic properties.[1][2][3] This document provides detailed application notes and experimental protocols for investigating a novel morpholine-containing compound, **1-(Morpholin-2-yl)ethanone hydrochloride** (herein designated as MPE-HCl), in relevant in vitro and in vivo models of neurodegeneration. We propose a potential dual mechanism of action for MPE-HCl: inhibition of α-synuclein aggregation and suppression of neuroinflammatory pathways, making it a candidate for study in models of Parkinson's Disease.

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PART 1: Application Notes & Scientific Rationale

Introduction to MPE-HCl: A Compound of Interest

1-(Morpholin-2-yl)ethanone hydrochloride (MPE-HCl) is a synthetic small molecule featuring a core morpholine ring. The morpholine scaffold is prevalent in CNS-active compounds due to its advantageous physicochemical properties, which include a balanced lipophilic-hydrophilic profile and a pKa value that can enhance solubility and permeability across the blood-brain barrier (BBB).[2][4] These characteristics are essential for any therapeutic agent targeting neurological disorders. While MPE-HCl itself is a novel investigational compound, its structural motifs suggest a potential for neuroprotective activity. The morpholine ring can serve as a pharmacophore, directing molecular interactions, while the ethanone group offers a site for potential hydrogen bonding or further chemical modification.[1][3]

Proposed Mechanism of Action in Parkinson's Disease Models

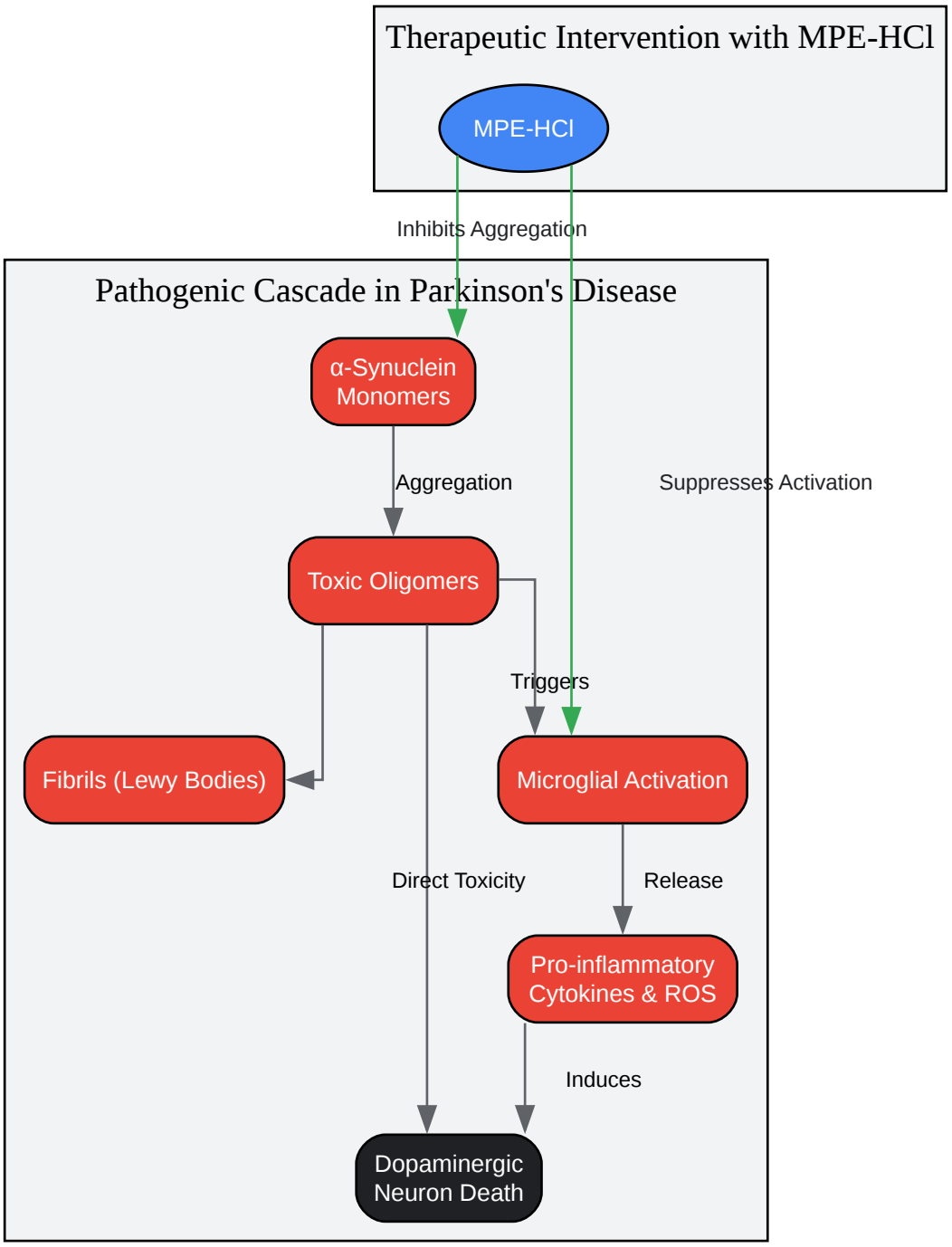
The pathology of Parkinson's Disease is characterized by the progressive loss of dopaminergic neurons in the substantia nigra and the accumulation of aggregated α-synuclein protein into Lewy bodies.[5] Neuroinflammation, driven by activated microglia and astrocytes, is a key contributor to this neuronal death.[6][7] We hypothesize that MPE-HCl may exert neuroprotective effects through a dual-pronged mechanism:

- Inhibition of α-Synuclein Aggregation: Many small molecules have been identified that can interfere with the aggregation process of α-synuclein, a primary target in PD drug discovery.[8][9][10] We propose that the stereoelectronic features of MPE-HCl allow it to bind to monomeric or oligomeric forms of α-synuclein, stabilizing non-toxic conformations and preventing the formation of pathogenic fibrils.[5][9][11]

- Anti-Neuroinflammatory Activity: The morpholine moiety is found in compounds with anti-inflammatory properties.[12][13] MPE-HCl may suppress the activation of microglia, the brain's resident immune cells. This would lead to a reduction in the release of pro-inflammatory cytokines (e.g., TNF-α, IL-1β) and reactive oxygen species (ROS), thereby mitigating the chronic inflammatory environment that drives neurodegeneration.[6][14]

This proposed dual action is depicted in the signaling pathway diagram below.

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Caption: Proposed dual-mechanism of MPE-HCl in a Parkinson's Disease model.

PART 2: Experimental Protocols & Methodologies

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The following protocols are designed to systematically evaluate the efficacy and mechanism of MPE-HCl. It is imperative that all experiments include appropriate controls (e.g., vehicle, positive controls) for data validation.

In Vitro Evaluation of MPE-HCl

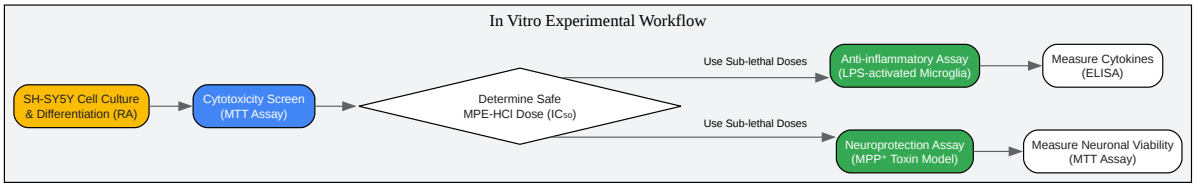
The human neuroblastoma SH-SY5Y cell line is a widely used and reliable model for neurotoxicity and Parkinson's Disease research.[15][16] Cells can be differentiated to exhibit a more mature, neuron-like phenotype, making them more susceptible to neurotoxins used to model PD.[17][18]

- Culture: Maintain SH-SY5Y cells in DMEM/F12 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin at 37°C in a 5% CO_2 humidified incubator.[15]
- Differentiation: To induce a neuronal phenotype, plate cells at a density of 2 x 10^4 cells/cm^2. After 24 hours, replace the growth medium with a differentiation medium (DMEM/F12 with 1% FBS and 10 µM all-trans-retinoic acid (RA)). Culture for 5-7 days, changing the medium every 2 days.[17][19] Differentiated cells will exhibit extended neurites.
- Objective: To determine the non-toxic concentration range of MPE-HCl.
- Seed differentiated SH-SY5Y cells in a 96-well plate.
- Treat cells with a serial dilution of MPE-HCl (e.g., 1 nM to 100 µM) and a vehicle control (sterile water or PBS) for 24 hours.
- Add MTT solution (5 mg/mL) to each well and incubate for 4 hours at 37°C.[15]
- Remove the medium and dissolve the resulting formazan crystals with 150 µL of DMSO.
- Measure absorbance at 570 nm. Cell viability is expressed as a percentage relative to the vehicle control.
- Objective: To assess if MPE-HCl can protect neurons from a known Parkinsonian toxin. MPP^+, the active metabolite of MPTP, induces oxidative stress and mitochondrial dysfunction.[16]

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- Seed differentiated SH-SY5Y cells in a 96-well plate.
- Pre-treat cells with non-toxic concentrations of MPE-HCl (determined from the MTT assay) for 2 hours.
- Introduce a toxic concentration of MPP^+ (e.g., 1-2 mM, to be optimized) to all wells except the negative control.
- Incubate for 24 hours.
- Assess cell viability using the MTT assay as described above. A significant increase in viability in MPE-HCl-treated wells compared to MPP^+-only wells indicates neuroprotection.
- Objective: To determine if MPE-HCl can suppress the inflammatory response in microglia. This protocol uses a co-culture or conditioned media approach.[7][14][20]
- Culture BV-2 microglial cells. Seed them in a 6-well plate.
- Treat BV-2 cells with Lipopolysaccharide (LPS) (100 ng/mL) in the presence or absence of MPE-HCl for 24 hours.
- Conditioned Media Transfer: Collect the supernatant (conditioned media) from the BV-2 cells.
- Neuronal Treatment: Add the conditioned media to cultures of differentiated SH-SY5Y cells for 24 hours.
- Endpoint Analysis:
  - Measure the levels of TNF-α and IL-1β in the collected BV-2 supernatant using ELISA kits.
  - Assess the viability of the SH-SY5Y cells (via MTT) to determine if MPE-HCl reduced the neurotoxicity of the inflammatory media.

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Caption: Workflow for the *in vitro* characterization of MPE-HCl.

In Vivo Evaluation of MPE-HCl in a Mouse Model of Parkinson's Disease

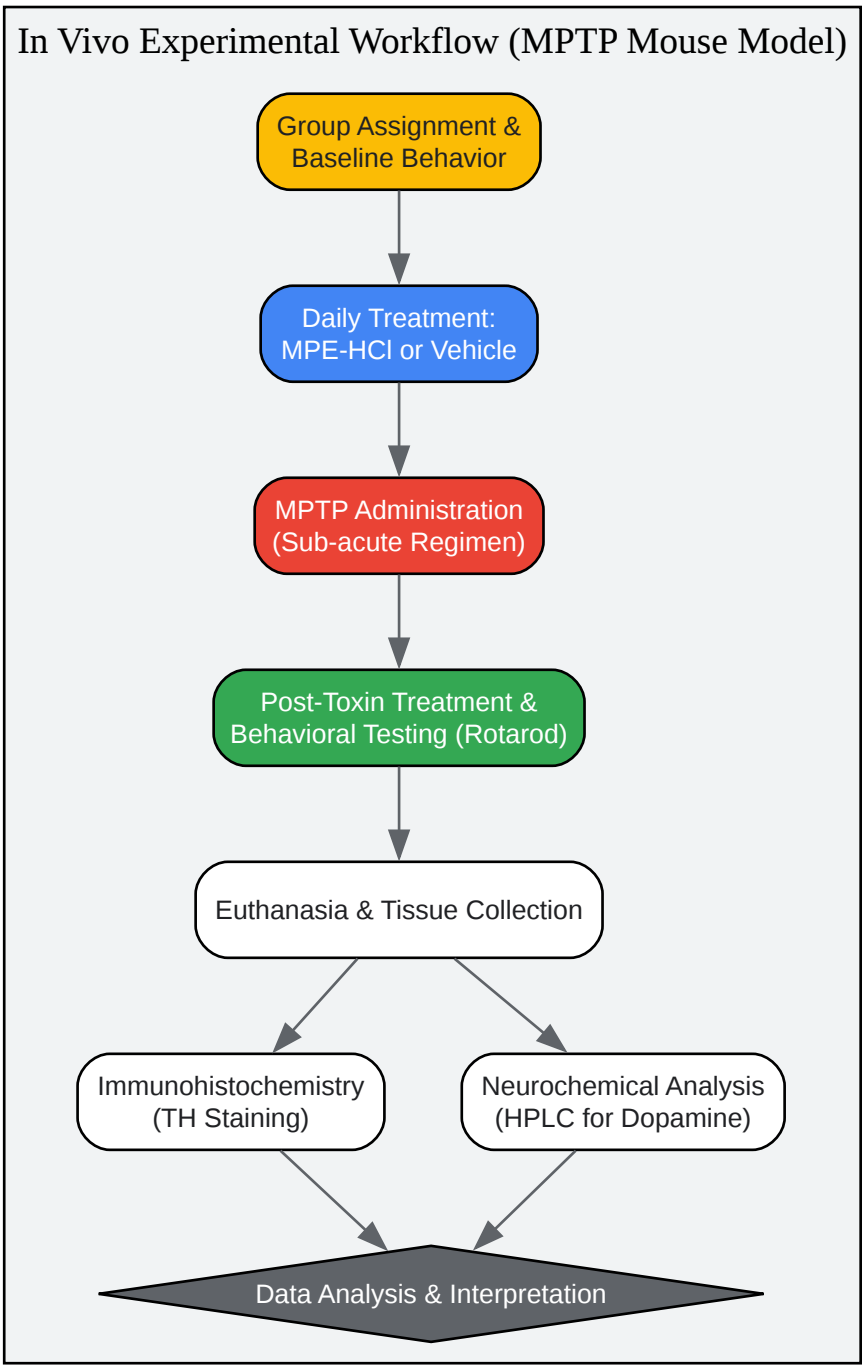
The MPTP mouse model is a well-established preclinical model that recapitulates the key pathological features of PD, namely the loss of dopaminergic neurons in the substantia nigra. [21][22][23][24]

- Animals: Use male C57BL/6 mice, 8-10 weeks old.
- MPE-HCl Formulation: Dissolve MPE-HCl in sterile 0.9% saline. The dose will need to be optimized, but a starting point could be 10-50 mg/kg, administered via intraperitoneal (IP) injection or oral gavage.
- Experimental Groups:
  - Saline Control
  - MPTP + Vehicle
  - MPTP + MPE-HCl (low dose)
  - MPTP + MPE-HCl (high dose)
- Administer MPE-HCl or vehicle daily for 7-14 days (pre-treatment phase).

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- On days 8-12, administer MPTP-HCl (e.g., 20-30 mg/kg, IP) once daily, approximately 30-60 minutes after the MPE-HCl/vehicle treatment.[21][24]
- Continue daily MPE-HCl/vehicle treatment until the end of the study (day 14 or 21).
- Monitor animals daily for weight loss or signs of distress.
- Objective: To assess motor function deficits and their potential rescue by MPE-HCl.
- Rotarod Test: Conduct this test at baseline and 7 days after the final MPTP injection. Place mice on an accelerating rotating rod and record the latency to fall. Longer latencies indicate better motor coordination.
- Open Field Test: Assesses general locomotor activity. Record total distance traveled and movement patterns over a 10-minute period. MPTP-treated mice typically show reduced movement.
- At the end of the study, euthanize the animals and perfuse with saline followed by 4% paraformaldehyde.
- Dissect the brains. Use one hemisphere for immunohistochemistry and the other for neurochemical analysis (e.g., HPLC).
- Immunohistochemistry: Section the substantia nigra and striatum. Stain for Tyrosine Hydroxylase (TH), a marker for dopaminergic neurons. Quantify the number of TH-positive cells in the substantia nigra and the density of TH-positive fibers in the striatum. Neuroprotection is demonstrated by a preservation of TH-positive neurons in the MPE-HCl treated groups.
- HPLC Analysis: Homogenize striatal tissue to measure levels of dopamine and its metabolites (DOPAC, HVA). A rescue of dopamine levels by MPE-HCl would indicate functional protection of the nigrostriatal pathway.

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Caption: Workflow for the *in vivo* evaluation of MPE-HCl in the MPTP mouse model.

PART 3: Data Presentation & Interpretation

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All quantitative data should be summarized in tables for clear comparison between experimental groups. Statistical analysis (e.g., ANOVA followed by post-hoc tests) is essential to determine significance.

Table 1: Hypothetical In Vitro Neuroprotection Data

Treatment Group	MPE-HCl (μM)	MPP^+ (mM)	Cell Viability (% of Control)
Vehicle Control	0	0	100 ± 5.2
MPP^+ Only	0	1.5	45.3 ± 4.1
MPP^+ + MPE-HCl	1	1.5	62.1 ± 3.8
MPP^+ + MPE-HCl	10	1.5	78.5 ± 4.5**

Data are presented as mean ± SEM. *p < 0.05, *p < 0.01 compared to MPP^+ Only group.

Table 2: Hypothetical In Vivo Behavioral and Histological Data

Treatment Group	Latency to Fall (s) on Rotarod	TH+ Neurons in SNc (% of Control)
Saline Control	185 ± 15	100 ± 8.1
MPTP + Vehicle	72 ± 11	51.2 ± 6.5
MPTP + MPE-HCl (10 mg/kg)	115 ± 13	68.4 ± 5.9
MPTP + MPE-HCl (50 mg/kg)	148 ± 12	82.1 ± 7.2

*Data are presented as mean ± SEM. *p < 0.05, *p < 0.01 compared to MPTP + Vehicle group.

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